

m-Tolylacetyl Chloride: A Comprehensive Guide to its Reactivity with Nucleophiles

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Compound of Interest

Compound Name: *m*-Tolylacetyl chloride

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Abstract

m-Tolylacetyl chloride is a versatile chemical intermediate prized in organic synthesis for its ability to readily form new carbon-heteroatom and carbon-carbon bonds. As an acyl chloride, its reactivity is dominated by the electrophilic nature of the carbonyl carbon, making it a prime substrate for nucleophilic acyl substitution.^{[1][2]} This guide provides a detailed exploration of the reactivity of **m-tolylacetyl chloride** with key classes of nucleophiles, including amines, alcohols, and organometallic reagents. We will delve into the underlying mechanisms, provide field-proven experimental protocols, and discuss the critical parameters that govern reaction outcomes, offering a robust framework for its application in research and development.

Foundational Principles: The Chemistry of m-Tolylacetyl Chloride

m-Tolylacetyl chloride, with the structure C_8H_7ClO , belongs to the acyl chloride family, which are among the most reactive carboxylic acid derivatives.^{[3][4]} This high reactivity stems from two primary electronic factors:

- **Inductive Effect:** The highly electronegative chlorine and oxygen atoms strongly withdraw electron density from the carbonyl carbon, imparting a significant partial positive charge (δ^+).^{[1][2][4]}

- **Leaving Group Ability:** The chloride ion (Cl^-) is an excellent leaving group, as it is the conjugate base of a strong acid (HCl). This facilitates the second stage of the substitution mechanism.[5]

These features make the carbonyl carbon a potent electrophile, susceptible to attack by a wide range of nucleophiles. The general mechanism for these transformations is a Nucleophilic Acyl Substitution, which proceeds via a two-step addition-elimination pathway.[3][6]

General Mechanism: Nucleophilic Acyl Substitution

The reaction is initiated by the attack of a nucleophile on the electrophilic carbonyl carbon. This breaks the $\text{C}=\text{O}$ pi bond and forms a tetrahedral intermediate.[3] This intermediate is transient and collapses by reforming the $\text{C}=\text{O}$ double bond and expelling the most stable leaving group, which in this case is the chloride ion.[7][8]

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